

# comparative analysis of oxalyl halides properties

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## Compound Focus: Oxalyl fluoride

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## Comparative Properties of Oxalyl Halides

The table below summarizes the key physical and thermodynamic properties of oxalyl chloride and **oxalyl fluoride** for direct comparison.

Property	Oxalyl Chloride (C <sub>2</sub> Cl <sub>2</sub> O <sub>2</sub> ) [1] [2] [3]	Oxalyl Fluoride (C <sub>2</sub> F <sub>2</sub> O <sub>2</sub> ) [4]
Molecular Weight (g/mol)	126.92	94.02
Appearance	Colorless liquid	Information missing
Odor	Pungent, phosgene-like	Information missing
Melting Point	-16 °C	-12.42 °C (Triple Point)
Boiling Point	63-64 °C	26.55 °C
Density	1.4785 g/mL	Information missing
ΔfH° (gas)	-335.80 ± 6.30 kJ/mol	Information missing
ΔfH° (liquid)	-367.60 ± 4.70 kJ/mol	Information missing

Property	Oxalyl Chloride (C <sub>2</sub> Cl <sub>2</sub> O <sub>2</sub> ) [1] [2] [3]	Oxalyl Fluoride (C <sub>2</sub> F <sub>2</sub> O <sub>2</sub> ) [4]
$\Delta_{\text{vap}}H^\circ$	32.00 ± 4.00 kJ/mol	28.255 kJ/mol (at 270.13 K)
$\Delta_{\text{fus}}H^\circ$	12.53 kJ/mol (calculated)	13.407 kJ/mol (at 260.73 K)
IE (Ionization Energy)	10.91 - 11.33 eV	12.20 ± 0.02 eV

## Chemical Reactivity & Key Applications

Oxalyl chloride and fluoride share a common core structure but exhibit different chemical behaviors.

Aspect	Oxalyl Chloride [1] [3]	Oxalyl Fluoride
Hydrolysis	Reacts with water to form <b>HCl, CO, and CO<sub>2</sub></b> [1] [3].	Information missing; likely reacts to form HF.
Reaction with Alcohols	Forms esters [1] [3].	Information missing.

| **Primary Applications** | 1. **Synthesis of acyl chlorides** from carboxylic acids [1]. 2. **Swern oxidation** of alcohols to aldehydes/ketones [1]. 3. **Friedel-Crafts acylation** to attach carboxylic acid groups to arenes [1]. 4. Preparation of **oxalate esters** (e.g., for glow sticks) [1] [3]. | Information missing from search results. |

## Experimental Protocol for Acyl Chloride Synthesis

The following methodology details a standard laboratory procedure using oxalyl chloride, which is prized for generating volatile by-products and simplifying purification [1].

### 1. Reaction Setup

- A dry round-bottom flask is equipped with a stir bar and placed under an inert atmosphere (e.g., nitrogen or argon).
- The carboxylic acid (1.0 equivalent) is dissolved in an anhydrous solvent like dichloromethane or benzene.

- A catalytic amount (e.g., 0.1 equivalents) of **N,N-Dimethylformamide (DMF)** is added [1].

## 2. Reaction Execution

- **Oxalyl chloride** (1.1 equivalents) is added dropwise via an addition funnel at **0°C**. The reaction can be exothermic [5].
- After addition, the reaction mixture is warmed to **room temperature** and stirred until gas evolution ceases (typically 1-2 hours) [1].
- The reaction progress can be monitored by thin-layer chromatography (TLC) or IR spectroscopy (disappearance of the O-H and C=O stretches of the acid).

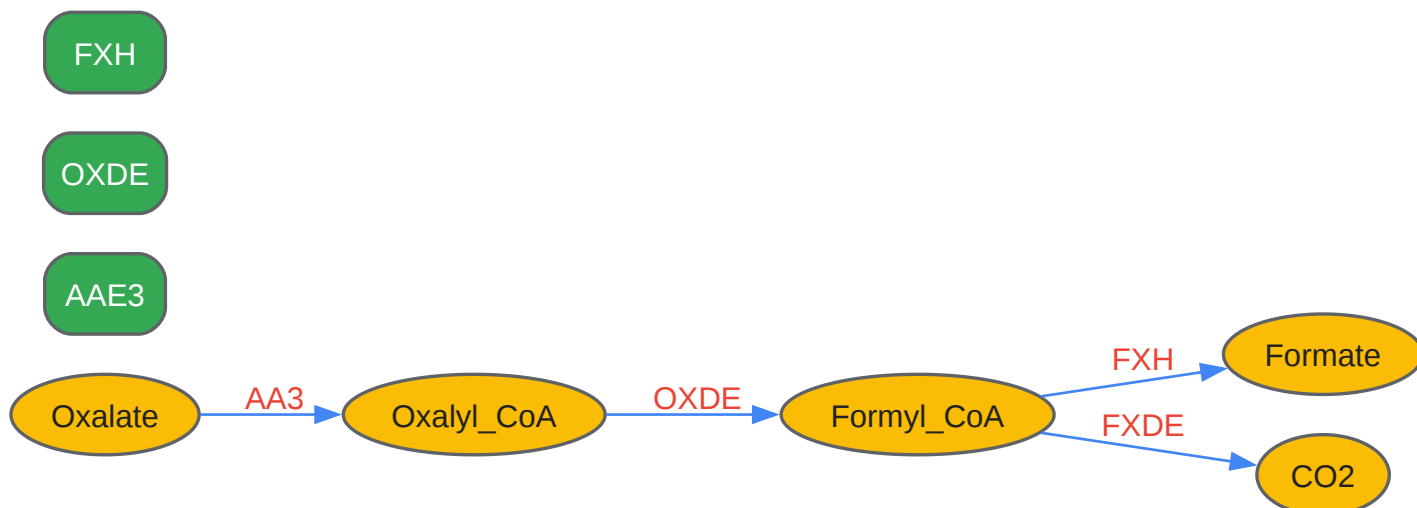
## 3. Work-up and Isolation

- The volatile by-products (**CO**, **CO<sub>2</sub>**, **HCl**) are removed under reduced pressure along with the excess solvent [1].
- The resulting crude acyl chloride is often pure enough for further reactions. If necessary, it can be distilled for higher purity.

Safety Notes: The reaction must be conducted in a well-ventilated fume hood due to the toxicity and lachrymatory nature of oxalyl chloride and the by-product carbon monoxide [1] [3]. DMF is a known teratogen and should be handled with care.

# Pathways for Oxalate Metabolism in Plants

While not directly related to oxalyl halides, research into oxalate metabolism is relevant to drug development for conditions like kidney stones. The following diagram illustrates a key degradation pathway.



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*Diagram: Oxalate Degradation via CoA Pathway. This pathway, identified in plants like *Medicago truncatula*, involves key enzymes (AAE3, OXDE) that break down oxalate, playing a role in defense and regulating crystal accumulation [6].*

## Key Insights for Professionals

- **Chloride vs. Fluoride Reactivity:** Oxalyl chloride's well-documented reactivity makes it a versatile tool for synthesizing acid chlorides and facilitating oxidations. The strong carbon-fluorine bond in **oxalyl fluoride** likely makes it less reactive toward nucleophiles compared to the chloride.
- **Data Availability:** The search results indicate a significant lack of public data on **oxalyl fluoride**'s chemical behavior and applications, and even less information on bromide or iodide analogues. This gap may be an area for further investigation.
- **Metabolic Pathways:** Understanding endogenous oxalate pathways is crucial for health-related research. The AAE3 enzyme, for instance, is a potential target for modulating oxalate levels in humans [6] [7].

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**Address:** Ontario, CA 91761, United States

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